

An In-depth Technical Guide to 2-Methyl-1-nitrobutane

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Compound of Interest

Compound Name: 2-Methyl-1-nitrobutane

CAS No.: 3457-57-6

Cat. No.: B15789741

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific literature on **2-Methyl-1-nitrobutane**. Due to the limited specific research on this compound, this document also includes relevant data and methodologies from studies on structurally similar nitroalkanes to provide a broader context for its potential properties and applications.

Chemical and Physical Properties

2-Methyl-1-nitrobutane is a nitroalkane with the chemical formula $C_5H_{11}NO_2$.^[1] Below is a summary of its known physical and chemical properties.

Property	Value	Source
Molecular Formula	C5H11NO2	PubChem[1]
Molecular Weight	117.15 g/mol	PubChem[1]
IUPAC Name	2-methyl-1-nitrobutane	PubChem[1]
CAS Number	3457-57-6	PubChem[1]
Canonical SMILES	CCC(C)C--INVALID-LINK--[O-]	PubChem[1]
InChI	InChI=1S/C5H11NO2/c1-3-5(2)4-6(7)8/h5H,3-4H2,1-2H3	PubChem[1]
Computed XLogP3	1.7	PubChem[1]
Topological Polar Surface Area	45.8 Å ²	PubChem[1]

Synthesis of 2-Methyl-1-nitrobutane

While specific, detailed experimental protocols for the synthesis of **2-Methyl-1-nitrobutane** are not readily available in the surveyed literature, its synthesis can be inferred from general methods for the preparation of primary nitroalkanes. Two common synthetic routes are outlined below.

Nucleophilic Substitution of an Alkyl Halide

A prevalent method for the synthesis of nitroalkanes is the nucleophilic substitution reaction between an alkyl halide and a nitrite salt, such as sodium nitrite. For **2-Methyl-1-nitrobutane**, this would involve the reaction of 2-methyl-1-bromobutane with sodium nitrite.

General Experimental Protocol (Adapted from the synthesis of 1-bromobutane):

Materials:

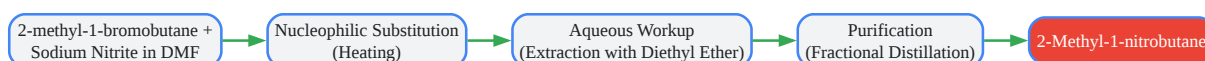
- 2-methyl-1-bromobutane
- Sodium nitrite (NaNO₂)
- Dimethylformamide (DMF)

- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- A solution of 2-methyl-1-bromobutane in DMF is prepared in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Sodium nitrite is added to the solution, and the mixture is heated to a moderate temperature (e.g., 60-80 °C) with vigorous stirring.
- The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature and partitioned between diethyl ether and water.
- The organic layer is separated, washed sequentially with saturated sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **2-Methyl-1-nitrobutane**.
- Purification can be achieved by fractional distillation under reduced pressure.

Logical Workflow for Nucleophilic Substitution:



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Caption: General workflow for the synthesis of **2-Methyl-1-nitrobutane** via nucleophilic substitution.

Oxidation of an Oxime

Another synthetic approach involves the oxidation of an aldoxime. For **2-Methyl-1-nitrobutane**, the precursor would be 2-methylbutanal oxime.

General Experimental Protocol:

Materials:

- 2-methylbutanal oxime
- Trifluoroacetic acid
- Hydrogen peroxide (30%)
- Dichloromethane
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- 2-methylbutanal oxime is dissolved in trifluoroacetic acid.
- The solution is cooled in an ice bath, and hydrogen peroxide is added dropwise with stirring.
- The reaction mixture is allowed to warm to room temperature and stirred for several hours.
- The reaction is quenched by the slow addition of a saturated sodium bicarbonate solution until the effervescence ceases.
- The mixture is extracted with dichloromethane.
- The combined organic layers are washed with water and dried over anhydrous sodium sulfate.

- The solvent is removed under reduced pressure to afford the crude product, which can be purified by column chromatography or distillation.

Spectroscopic Data (Predicted and Inferred)

Directly measured spectroscopic data for **2-Methyl-1-nitrobutane** is not widely published. However, the expected spectral characteristics can be predicted based on its structure and comparison with similar compounds.

Spectroscopy	Predicted/Inferred Data
¹ H NMR	Signals expected in the range of 0.9-4.5 ppm. The protons on the carbon bearing the nitro group (-CH ₂ -NO ₂) would be the most deshielded.
¹³ C NMR	The carbon attached to the nitro group is expected to have a chemical shift in the range of 70-80 ppm. Other aliphatic carbons would appear at higher fields.
Mass Spectrometry (MS)	The molecular ion peak (M ⁺) would be at m/z = 117. Common fragmentation would involve the loss of the nitro group (NO ₂ , m/z = 46) and cleavage of the alkyl chain. ^{[2][3][4]} A significant peak at m/z = 71, corresponding to the C ₅ H ₁₁ ⁺ fragment, would be expected.
Infrared (IR) Spectroscopy	Strong absorption bands characteristic of the nitro group are expected around 1550 cm ⁻¹ (asymmetric stretch) and 1380 cm ⁻¹ (symmetric stretch). C-H stretching and bending vibrations would also be present.

Biological Activity and Potential Applications

While there are no specific studies on the biological activity of **2-Methyl-1-nitrobutane**, the broader class of nitroalkanes has been investigated for various biological effects.

Antimicrobial Activity

Nitro-containing compounds are known to exhibit antimicrobial properties.^{[5][6][7]} The mechanism of action is often attributed to the bioreduction of the nitro group within microbial cells, leading to the formation of toxic reactive nitrogen species that can damage DNA and other critical biomolecules.^{[7][8]} It is plausible that **2-Methyl-1-nitrobutane** could possess some degree of antimicrobial activity, particularly against certain bacteria and fungi.

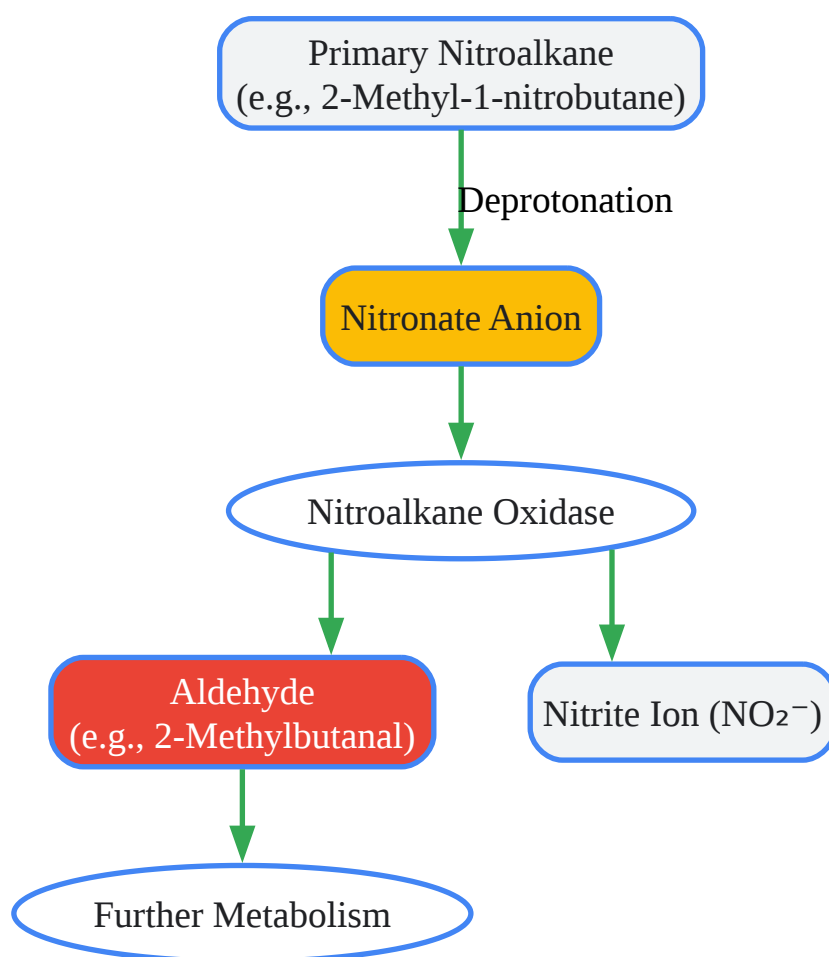
Cytotoxicity and Toxicology

Nitroalkanes have been reported to exhibit toxicity.^{[9][10]} The toxicity is often linked to their metabolism, which can produce reactive intermediates.^[9] Therefore, **2-Methyl-1-nitrobutane** should be handled with appropriate safety precautions.

Metabolism of Nitroalkanes

The metabolism of nitroalkanes is a critical factor in their biological activity and toxicity. A general metabolic pathway for primary nitroalkanes is outlined below.

Metabolic Pathway of Primary Nitroalkanes:



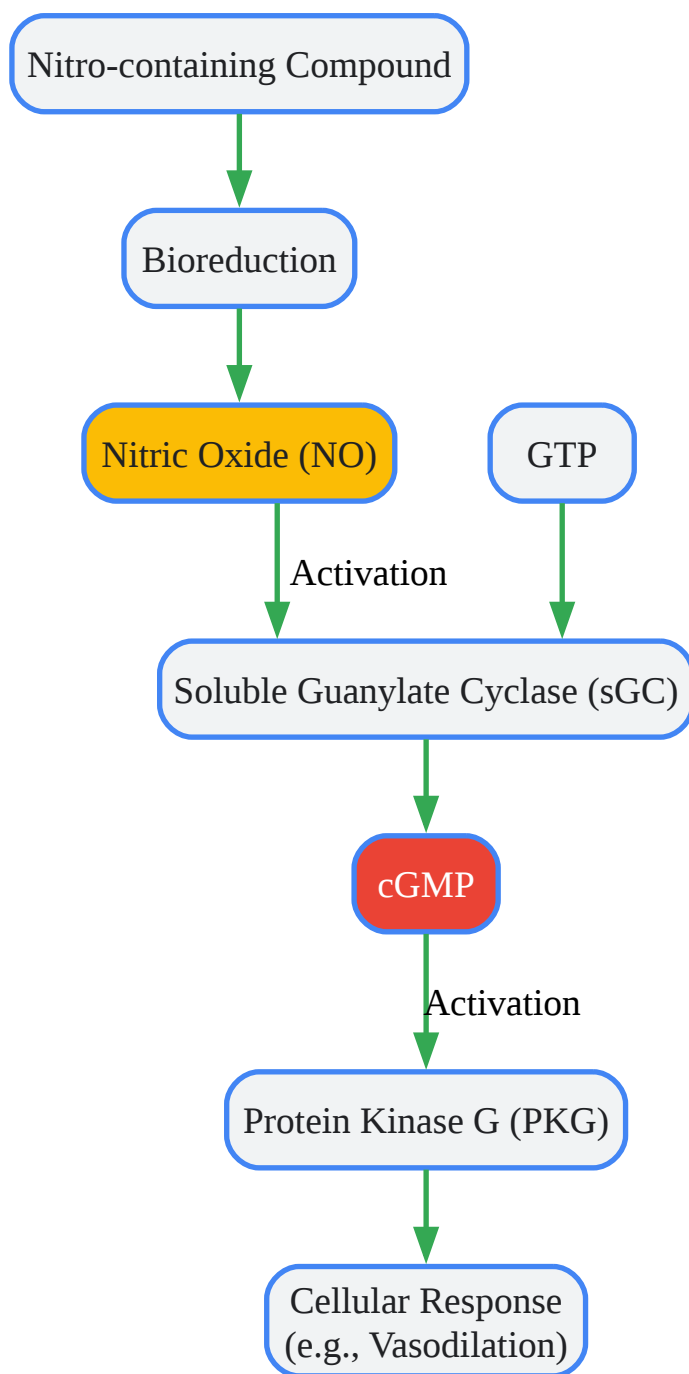
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Caption: Generalized metabolic pathway of primary nitroalkanes.

Potential Signaling Pathways Affected by Nitro-Containing Compounds

Nitro-containing compounds can influence various cellular signaling pathways. One of the most well-documented effects is the generation of nitric oxide (NO), a key signaling molecule.

Signaling Pathway Involving Nitric Oxide:



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Caption: Potential signaling pathway influenced by nitro-containing compounds via nitric oxide production.

Conclusion

2-Methyl-1-nitrobutane is a simple nitroalkane for which specific, in-depth research is currently limited. This guide has provided a summary of its known properties and has drawn upon the broader knowledge of similar nitroalkanes to infer potential synthetic routes, spectroscopic characteristics, and biological activities. Further experimental investigation is required to fully elucidate the chemical and biological profile of this compound and to explore its potential applications in research and drug development. Researchers are encouraged to use the general protocols and inferred data presented herein as a starting point for their own studies, with the understanding that optimization and validation will be necessary.

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